

1-(3-Methylphenyl)ethanamine molecular weight and formula

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Compound of Interest

Compound Name: 1-(3-Methylphenyl)ethanamine

Cat. No.: B1308325

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Technical Data Sheet: 1-(3-Methylphenyl)ethanamine

For Researchers, Scientists, and Drug Development Professionals

This document provides essential physicochemical data for **1-(3-Methylphenyl)ethanamine**, a key chemical intermediate in various research and development applications. The information is presented to support laboratory and developmental workflows.

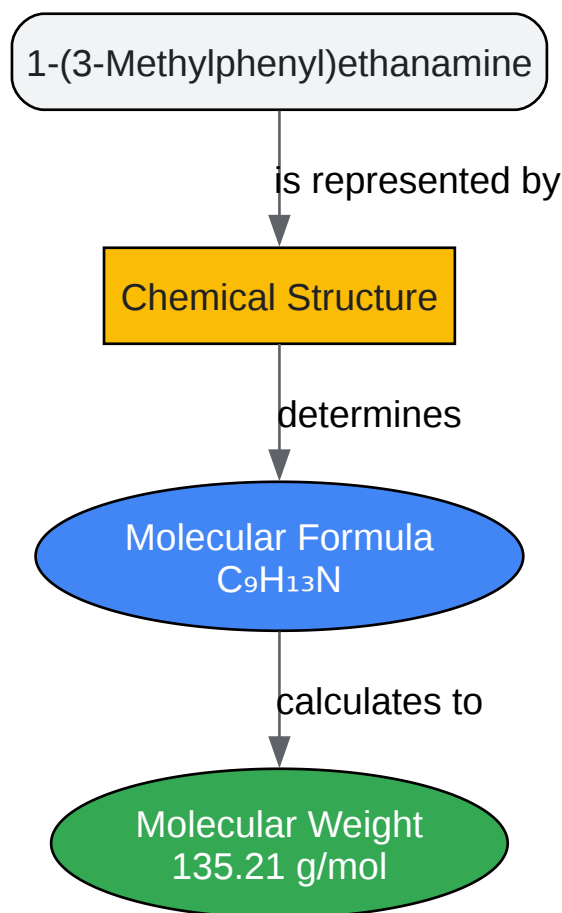
Core Physicochemical Properties

The fundamental molecular properties of **1-(3-Methylphenyl)ethanamine** have been computationally determined and are summarized below. These values are critical for stoichiometric calculations, analytical method development, and chemical structure elucidation.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₃ N	[1][2]
Molecular Weight	135.21 g/mol	[1][2]

Structural and Identification Data

The identity of **1-(3-Methylphenyl)ethanamine** is defined by its chemical structure, from which its molecular formula and weight are derived. The logical relationship between these identifiers is illustrated in the following diagram.



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References

- 1. 1-(3-Methylphenyl)ethanamine | C₉H₁₃N | CID 4027798 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. 70138-19-1 Cas No. | 1-(3-Methylphenyl)ethanamine | Matrix Scientific [matrixscientific.com]
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